

# Technical Guide: Safety and Handling of 3-Chloro-2-methylbenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-2-methylbenzoic acid

Cat. No.: B181752

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Chloro-2-methylbenzoic acid** (CAS No. 7499-08-3), a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Adherence to these guidelines is critical to ensure a safe laboratory environment.

## Hazard Identification and Classification

**3-Chloro-2-methylbenzoic acid** is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. <a href="#">[1]</a> <a href="#">[3]</a>
Eye Irritation	2A	H319: Causes serious eye irritation. <a href="#">[1]</a> <a href="#">[3]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. <a href="#">[1]</a>

Signal Word: Warning[3]

Hazard Pictogram:

- GHS07 (Exclamation Mark)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Chloro-2-methylbenzoic acid** is provided below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>2</sub> [1]
Molecular Weight	170.59 g/mol [1]
Appearance	White to off-white crystalline powder.[4]
Melting Point	163-166 °C
Flash Point	Not applicable.
Storage Class	11 - Combustible Solids

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Engineering Controls:

- Use in a well-ventilated area, preferably with a local exhaust ventilation system or in a fume hood.[3]
- Ensure eyewash stations and safety showers are readily accessible.[5]

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber) and a lab coat. <a href="#">[6]</a>
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or higher is recommended.

## Handling and Storage

### Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe dust.[\[7\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[8\]\[9\]](#)

### Storage:

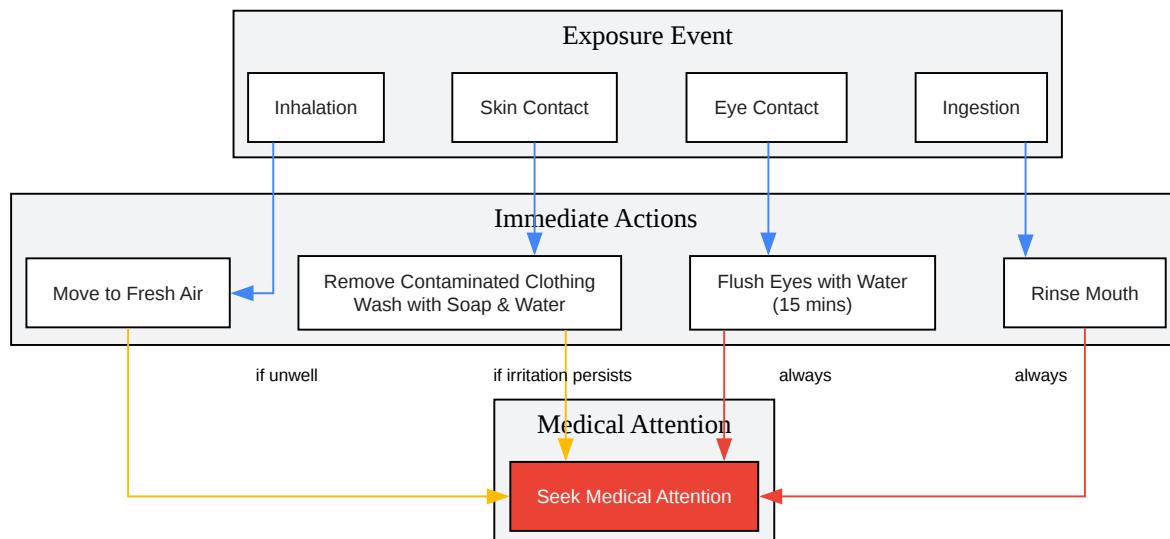
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[9\]](#)
- Keep separated from incompatible materials.[\[8\]](#)

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a> Seek medical attention if skin irritation occurs. <a href="#">[3]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. <a href="#">[5]</a> <a href="#">[8]</a> Remove contact lenses if present and easy to do. <a href="#">[3]</a> Continue rinsing. Seek immediate medical attention. <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. <a href="#">[3]</a> <a href="#">[5]</a> Never give anything by mouth to an unconscious person. Seek medical attention. <a href="#">[10]</a>

Below is a workflow for first aid response:



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### First Aid Response Workflow

## Firefighting and Accidental Release Measures

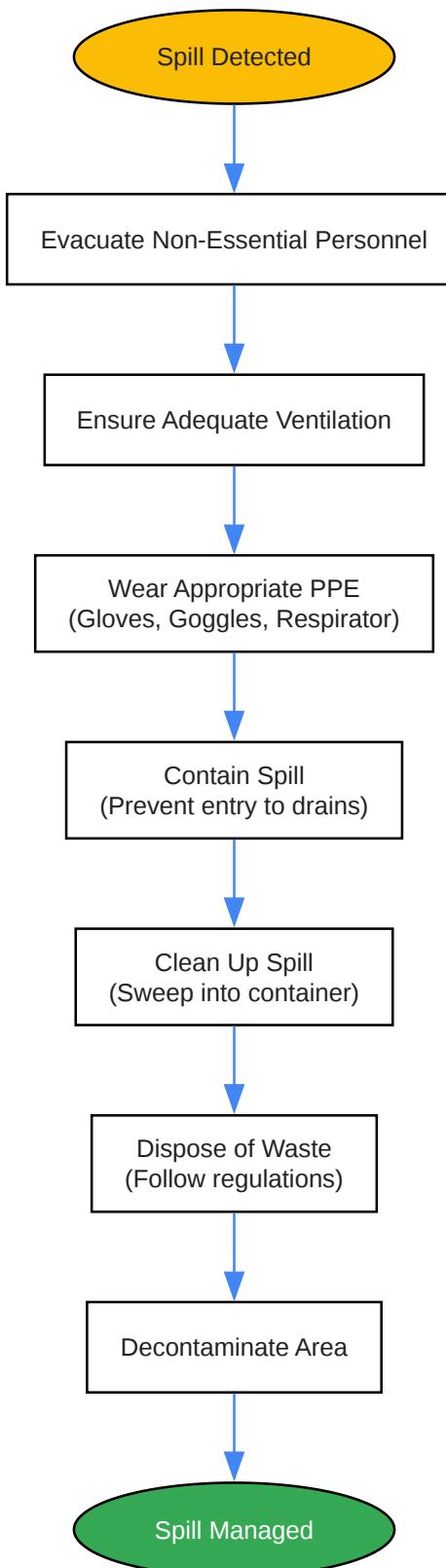
### Firefighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[3][8]
- Specific Hazards: May produce poisonous gases in a fire, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[5][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

### Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation.[5] Wear appropriate personal protective equipment.[3] Avoid dust formation.[8]
- Environmental Precautions: Prevent product from entering drains or waterways.[3]
- Containment and Cleanup: Sweep up the spilled material and place it into a suitable, closed container for disposal.[5][9] Avoid creating dust. Use non-sparking tools.

The logical flow for managing a spill is outlined below:



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### Accidental Spill Response Workflow

## Toxicity and Ecological Information

Detailed quantitative toxicity data for **3-Chloro-2-methylbenzoic acid** is not readily available in the provided search results. However, it is known to cause irritation. No information was found to indicate that this substance is persistent, bioaccumulative, or toxic (PBT), or very persistent and very bioaccumulative (vPvB).[\[3\]](#)

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, state, and federal regulations.[\[3\]](#) Waste should be handled by a licensed waste disposal company. Do not allow the chemical to enter drains or the environment.[\[9\]](#)

## Experimental Protocols: Best Practices

While specific experimental protocols for this compound are not available, the following represents best practices for handling and use in a laboratory setting.

### Protocol: Weighing and Preparing Solutions

- Preparation:
  - Ensure the work area (e.g., fume hood, ventilated balance enclosure) is clean and free of clutter.
  - Don the appropriate PPE: lab coat, safety goggles, and chemical-resistant gloves.
  - If there is a risk of significant dust generation, use an N95 respirator.
- Weighing:
  - Perform all weighing operations within a ventilated enclosure to minimize dust inhalation.
  - Use a tared, appropriate-sized container to weigh the desired amount of **3-Chloro-2-methylbenzoic acid**.
  - Handle the solid with a spatula; avoid scooping actions that could generate dust.

- Close the primary container immediately after weighing.
- Solution Preparation:
  - Add the weighed solid to the chosen solvent in a flask or beaker within the fume hood.
  - Add the solvent slowly to avoid splashing.
  - If necessary, use a magnetic stirrer or gentle agitation to dissolve the solid.
  - Ensure the container is appropriately labeled with the chemical name, concentration, date, and your initials.
- Cleanup:
  - Carefully clean the spatula and any other contaminated equipment.
  - Wipe down the work surface with an appropriate solvent and then with soap and water.
  - Dispose of any contaminated wipes or weighing paper in the designated solid waste container.
  - Remove PPE and wash hands thoroughly.

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 3-Chloro-2-methylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181752#3-chloro-2-methylbenzoic-acid-safety-and-handling-precautions>]

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